

Personal protective equipment for handling L-Threonine, N-(2-hydroxyethyl)- (9CI)

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Compound of Interest

Compound Name: *L-Threonine, N-(2-hydroxyethyl)-*
(9CI)

Cat. No.: B584059

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Essential Safety and Handling Guide for L-Threonine, N-(2-hydroxyethyl)- (9CI)

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling **L-Threonine, N-(2-hydroxyethyl)- (9CI)** in a laboratory setting. While specific safety data for this derivative is not readily available, the following recommendations are based on the well-documented safety profile of the parent compound, L-Threonine, and general principles for handling similar chemical substances. Prudent laboratory practices should always be observed.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **L-Threonine, N-(2-hydroxyethyl)- (9CI)**.

| Protection Type | Recommended Equipment | Purpose |
|------------------------|---|---|
| Eye Protection | Safety glasses with side shields or chemical safety goggles. | To prevent eye contact with dust or splashes. |
| Hand Protection | Chemically resistant gloves (e.g., nitrile, neoprene). | To prevent skin contact. |
| Body Protection | Laboratory coat. | To protect personal clothing and skin from contamination. |
| Respiratory Protection | Not generally required under normal use with adequate ventilation. A NIOSH-approved respirator may be necessary if handling large quantities or if dust is generated. | To prevent inhalation of dust particles. |

Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential for maintaining a safe laboratory environment.

Handling:

- Ventilation: Work in a well-ventilated area to minimize dust accumulation.
- Avoid Contact: Take precautions to avoid contact with eyes, skin, and clothing.^[1]
- Personal Hygiene: Wash hands thoroughly after handling the substance.^{[1][2]} Do not eat, drink, or smoke in the laboratory.^[1]
- Dust Control: Minimize dust generation and accumulation.^[3]

Storage:

- Container: Store in a tightly closed container in a cool, dry place.^{[1][3]}

- Incompatibilities: Avoid contact with strong oxidizing agents.[\[2\]](#)[\[4\]](#)

Spill and Disposal Procedures

In the event of a spill or for routine disposal, the following steps should be taken.

Spill Response:

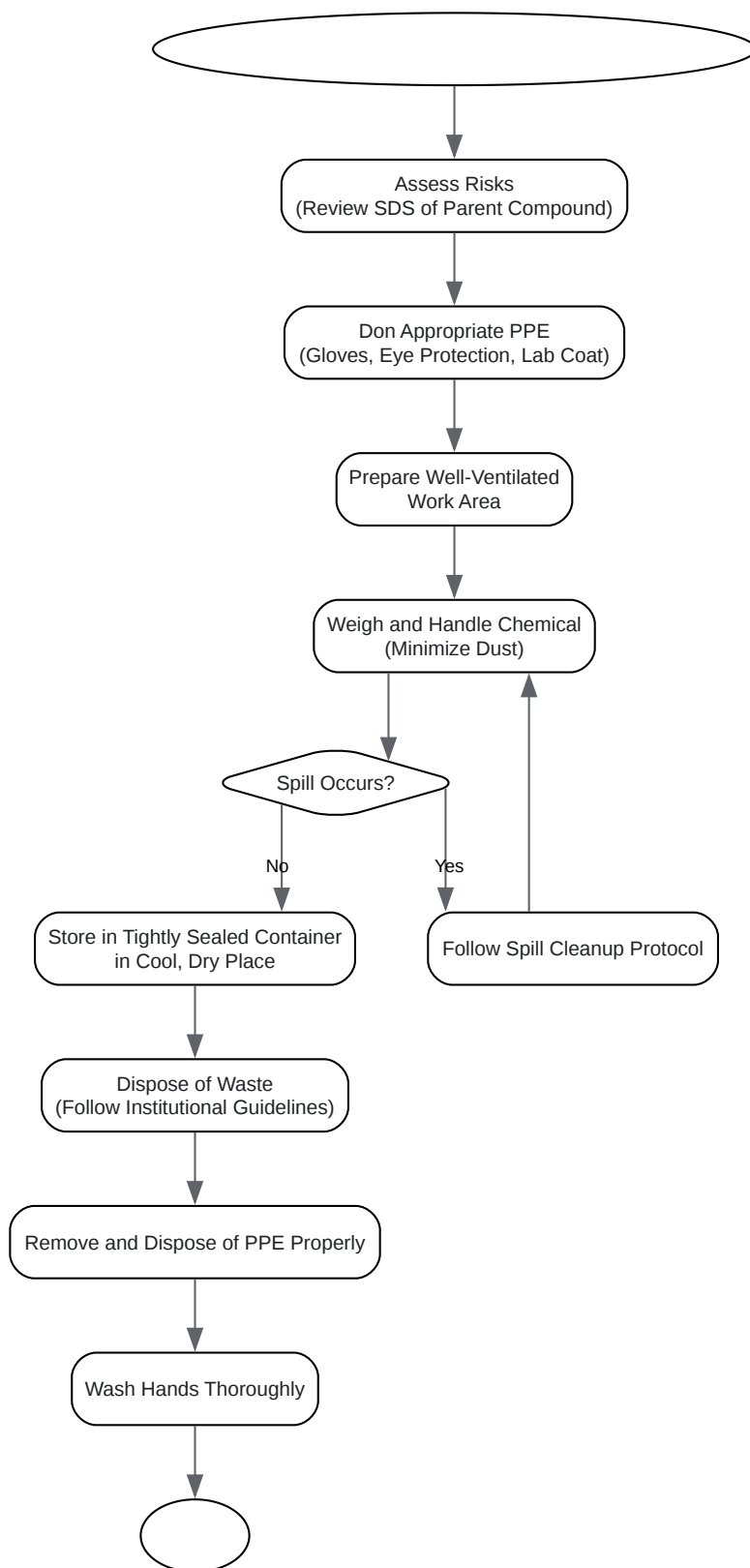
- Containment: For spills, wear appropriate PPE and prevent the powder from becoming airborne.
- Cleanup: Carefully sweep up the spilled material and place it in a sealed container for disposal.[\[2\]](#)
- Decontamination: Wash the spill area with soap and water after material pickup is complete.[\[2\]](#)

Disposal:

- Waste Classification: This chemical is not typically classified as hazardous waste.
- Disposal Method: Dispose of the waste in accordance with local, state, and federal regulations. It is generally acceptable to dispose of it as a non-hazardous solid waste.[\[4\]](#) Consult with your institution's environmental health and safety department for specific guidance.

Safety Protocol Workflow

The following diagram illustrates the logical workflow for safely handling **L-Threonine, N-(2-hydroxyethyl)- (9CI)**.



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Caption: Workflow for safe handling of **L-Threonine, N-(2-hydroxyethyl)- (9CI)**.

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